

Synthesis and Characterization of Oxazole-4-carbothioamide: A Technical Guide

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Compound of Interest

Compound Name: Oxazole-4-carbothioamide

Cat. No.: B570329

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Abstract

This technical guide provides a comprehensive overview of the synthesis and characterization of **Oxazole-4-carbothioamide**. Due to the limited availability of direct experimental data for this specific compound, this document outlines a plausible synthetic pathway adapted from established oxazole synthesis methodologies. Furthermore, it presents the known physicochemical properties and predicted spectroscopic data based on its structural analogue, Oxazole-4-carboximidamide. Detailed, generalized experimental protocols for characterization are also provided to guide researchers in their own investigations of this molecule. The oxazole moiety is a significant scaffold in medicinal chemistry, and the introduction of a carbothioamide group at the 4-position presents a unique opportunity for the development of novel therapeutic agents.^{[1][2][3]}

Introduction

Oxazole derivatives are a critical class of heterocyclic compounds widely recognized for their diverse pharmacological activities, including antimicrobial, anticancer, anti-inflammatory, and antidiabetic properties.^{[2][3]} The oxazole ring, a five-membered heterocycle containing one oxygen and one nitrogen atom, serves as a metabolically stable scaffold that can engage in various non-covalent interactions with biological targets.^{[4][5]} The functionalization of the

oxazole core is a key strategy in drug discovery to modulate the biological activity of the resulting molecules.[\[2\]](#)[\[4\]](#)

Oxazole-4-carbothioamide, also known as **1,3-oxazole-4-carbothioamide**, is a versatile compound with potential applications in pharmaceutical development, agricultural chemistry, and material science.[\[6\]](#) The carbothioamide group, a bioisostere of the carboxamide and ester functionalities, can act as a strong hydrogen bond donor and acceptor, potentially forming key interactions with biological targets.[\[1\]](#) This guide aims to provide researchers with a foundational understanding of the synthesis and characterization of this promising, yet under-documented, compound.

Physicochemical Properties

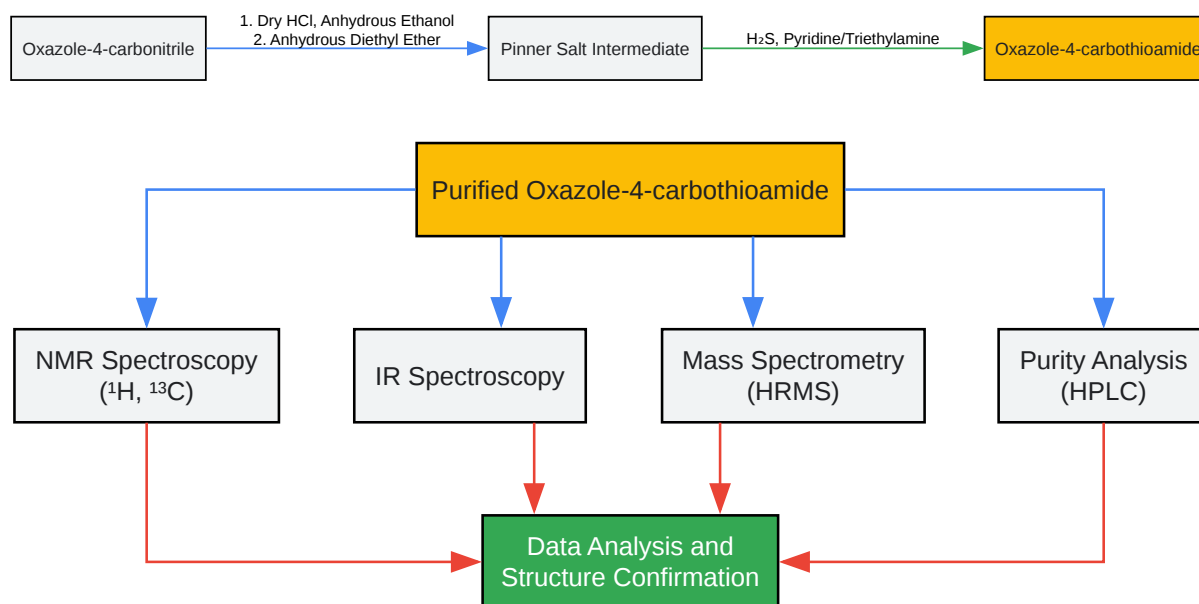
The known physicochemical properties of **Oxazole-4-carbothioamide** are summarized in the table below. This information is crucial for handling, storage, and initial characterization of the compound.

Property	Value	Reference
CAS Number	118802-31-6	[6] [7]
Molecular Formula	C ₄ H ₄ N ₂ OS	[6] [7]
Molecular Weight	128.16 g/mol	[6] [7]
Appearance	Pale yellow solid	[6] [7]
Purity	≥ 99% (HPLC)	[6] [7]
Storage Conditions	0-8 °C	[6] [7]

Proposed Synthesis of Oxazole-4-carbothioamide

While a specific, validated synthetic protocol for **Oxazole-4-carbothioamide** is not readily available in the public domain, a plausible route can be proposed based on established methods for synthesizing oxazole derivatives. The following multi-step synthesis starts from the more readily available oxazole-4-carbonitrile.

Proposed Synthetic Pathway



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References

- 1. benchchem.com [benchchem.com]
- 2. d-nb.info [d-nb.info]
- 3. A comprehensive review on biological activities of oxazole derivatives - PMC [pmc.ncbi.nlm.nih.gov]
- 4. benchchem.com [benchchem.com]
- 5. tandfonline.com [tandfonline.com]
- 6. chemimpex.com [chemimpex.com]
- 7. chemimpex.com [chemimpex.com]
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